

In-Depth Technical Guide to the Safety of Cholesterol Stearate-d6

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Compound of Interest

Compound Name: Cholesterol stearate-d6

Cat. No.: B12410232

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **Cholesterol Stearate-d6**. The information is compiled from available Safety Data Sheets (SDS) for the structurally analogous non-deuterated compound, cholesteryl stearate, as specific toxicological studies on the deuterated form are not publicly available. Deuteration is not expected to alter the fundamental toxicological properties of the molecule. This guide includes physical and chemical properties, handling and storage recommendations, and relevant experimental protocols for safety assessment.

Compound Identification and Properties

Cholesterol stearate-d6 is a deuterated form of cholesterol stearate, a cholesterol ester. It is primarily used as an internal standard in mass spectrometry-based lipidomics research.

Chemical and Physical Properties

The following tables summarize the key physical and chemical properties of **cholesterol stearate-d6** and its non-deuterated counterpart, cholesteryl stearate.

Table 1: Properties of **Cholesterol Stearate-d6**

Property	Value	Reference
Chemical Name	Cholest-5-en-2,2,3,4,4,6-d6-3-ol, 3-octadecanoate, (3β)-	[1]
CAS Number	2692624-28-3	[1]
Molecular Formula	C ₄₅ H ₇₄ D ₆ O ₂	[1]
Molecular Weight	659.15 g/mol	[1]
Physical State	Solid	[1]
Appearance	White to off-white solid	[2]
Purity	>96%	[1]
Storage	-20°C to -80°C	[2]

Table 2: Properties of Cholesteryl Stearate (Non-deuterated)

Property	Value	Reference
CAS Number	35602-69-8	[3]
Molecular Formula	C ₄₅ H ₈₀ O ₂	[4][5]
Molecular Weight	653.12 g/mol	[6]
Melting Point	79-83 °C	[3][6]
Solubility	Insoluble in water. Soluble in chloroform.	[7]
Appearance	White powder	[3][7]

Hazard Identification and Safety Precautions

Based on the Safety Data Sheets for the non-deuterated cholesteryl stearate, the compound is not classified as hazardous according to OSHA 29 CFR 1910.1200 and Regulation (EC) No 1272/2008.[3][8][9][10] No specific hazards have been identified.

Handling and Personal Protective Equipment (PPE)

Prudent laboratory practices should be followed when handling **Cholesterol Stearate-d6**.

- Engineering Controls: Use in a well-ventilated area.[\[11\]](#)
- Eye/Face Protection: Wear safety glasses with side-shields.[\[3\]](#)[\[11\]](#)
- Skin Protection: Wear protective gloves and a lab coat.[\[3\]](#)[\[11\]](#)
- Respiratory Protection: Not required under normal use conditions.[\[3\]](#)
- Hygiene Measures: Handle in accordance with good industrial hygiene and safety practice.
[\[11\]](#)

Storage

Store in a tightly closed container in a dry and well-ventilated place.[\[11\]](#) Recommended storage temperature is in a freezer at -20°C.[\[2\]](#)

First-Aid Measures

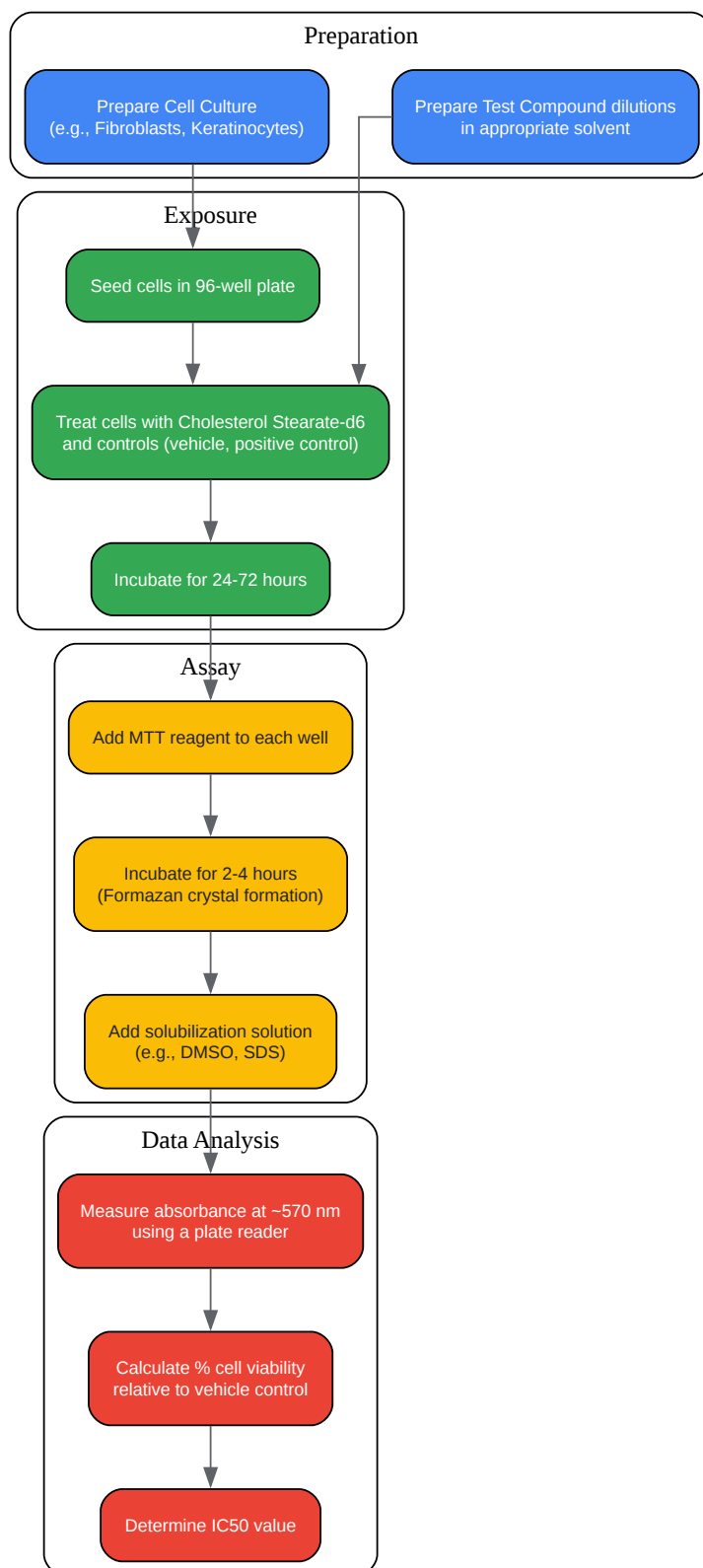
- Inhalation: Move to fresh air.
- Skin Contact: Wash off with soap and plenty of water.[\[3\]](#)
- Eye Contact: Rinse thoroughly with plenty of water.[\[3\]](#)
- Ingestion: Rinse mouth with water.[\[3\]](#)

Experimental Protocols for Safety Assessment

For a comprehensive safety assessment of new or uncharacterized compounds like **Cholesterol Stearate-d6**, a series of standardized in vitro and in vivo tests are recommended. The following are examples of relevant OECD (Organisation for Economic Co-operation and Development) guidelines.

In Vitro Cytotoxicity Assay (Based on MTT Assay)

This protocol is a general method to assess the potential of a substance to cause cell death.

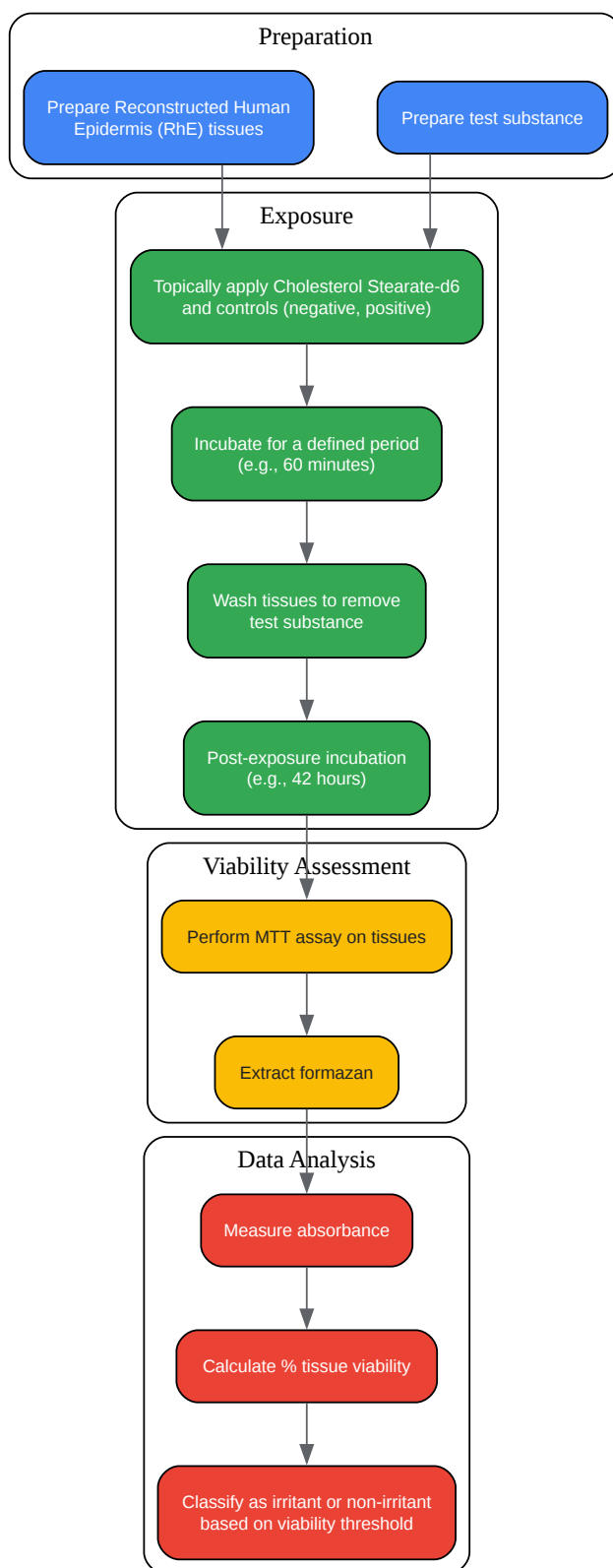


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Caption: Workflow for an in vitro cytotoxicity MTT assay.

In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method (OECD 439)

This test assesses the potential of a substance to cause skin irritation.

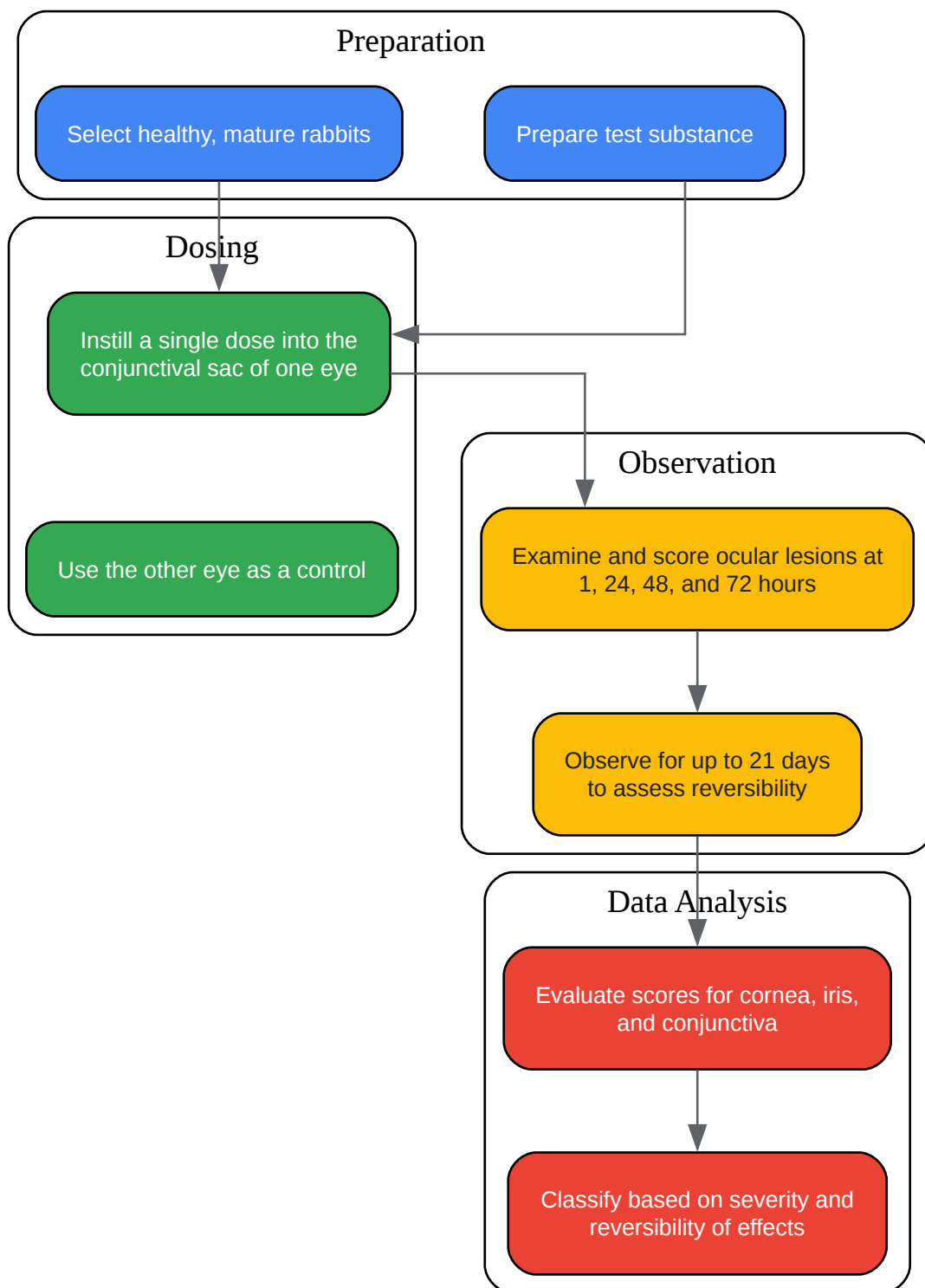


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Caption: Workflow for the OECD 439 skin irritation test.

Acute Eye Irritation/Corrosion (OECD 405)

This in vivo test evaluates the potential of a substance to cause eye irritation or corrosion.



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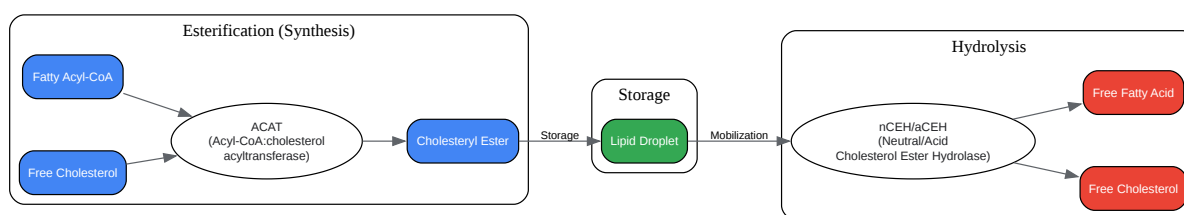
Caption: Workflow for the OECD 405 eye irritation test.

Biological Role of Cholesterol Esters

Cholesterol esters are a storage and transport form of cholesterol. They are central to lipid metabolism and are involved in various cellular processes.

Cholesterol Ester Metabolism Pathway

The diagram below illustrates the key steps in the synthesis and hydrolysis of cholesterol esters.



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